

Pentachloroacetone: Technical Guide to Genesis, Mechanism, and Impurity Control

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Compound of Interest

Compound Name: Pentachloroacetone

CAS No.: 1768-31-6

Cat. No.: B130051

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Part 1: Executive Summary

Pentachloroacetone (PCA), 1,1,1,3,3-pentachloro-2-propanone, represents a critical junction between classical organic synthesis and modern environmental toxicology. Historically viewed as a synthetic intermediate, its status has shifted toward a regulated disinfection byproduct (DBP) and a genotoxic impurity (GTI) in pharmaceutical process streams.

This guide provides a technical deep-dive into the formation, detection, and management of PCA. Unlike lower-order chloroacetones, PCA possesses a unique stability profile due to the steric bulk of the pentachloro-substitution, yet it retains high reactivity toward nucleophiles, driving its mutagenic potential.

Part 2: Historical & Chemical Genesis

The Era of Characterization (Late 19th Century)

The discovery of **pentachloroacetone** was not a singular "eureka" event but rather a result of the systematic exhaustion of chlorination reactions studied by early organic chemists like

Fritsch and Cloez in the 1890s. While investigating the chlorination of acetone, researchers identified a sequential substitution series.

- **Early Synthesis:** Initial isolation was achieved via the exhaustive chlorination of acetone in the presence of acid catalysts or through the degradation of hexachloroacetone (HCA).
- **The Shift to Environmental Science (1970s):** The narrative of PCA changed dramatically with the work of Rook (1974) and subsequent researchers who identified halogenated ketones in drinking water. PCA was later identified in pulp mill effluents, marking its transition from a laboratory reagent to an environmental pollutant of concern.

Chemical Identity[1][2][3]

- **IUPAC Name:** 1,1,1,3,3-Pentachloro-2-propanone
- **Formula:**
- **Molecular Weight:** 230.30 g/mol [1]
- **Key Feature:** The gem-dichloro and trichloro-methyl groups create a highly electron-deficient carbonyl carbon, making it susceptible to hydration and nucleophilic attack.

Part 3: Formation Mechanisms

Understanding the mechanism is vital for drug developers to prevent PCA formation during the synthesis of APIs involving chlorinated solvents or acetone workups.

The Mechanism of Formation (Acid-Catalyzed Chlorination)

In pharmaceutical manufacturing and water treatment, PCA forms via the stepwise electrophilic substitution of enolized acetone. Unlike base-catalyzed halogenation (haloform reaction), which often cleaves the molecule, acid-catalyzed conditions favor poly-substitution on the same carbon, eventually leading to PCA.

DOT Diagram: Stepwise Chlorination Pathway

The following diagram illustrates the sequential chlorination pathway leading to PCA.



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Figure 1: Stepwise acid-catalyzed chlorination of acetone. Note that the rate of enolization increases with alpha-halogenation, accelerating the formation of polychlorinated species.

Part 4: Toxicological Profile & Impurity Control

For drug development professionals, PCA is classified as a mutagenic impurity. Control strategies must be aligned with ICH M7 guidelines.

Mutagenicity and Genotoxicity

PCA exhibits mutagenic activity, primarily due to its ability to act as an alkylating agent or via metabolic activation.

- Ames Test Data: PCA has demonstrated positive mutagenicity in *Salmonella typhimurium* strain TA100 (base-pair substitution) in the presence of metabolic activation (S9 mix). It is generally less potent than hexachloroacetone but significantly more toxic than monochloroacetone.
- Mechanism of Action: The electron-withdrawing chlorine atoms activate the carbonyl group, facilitating Schiff base formation with amino groups in DNA or proteins.

Comparative Toxicity Data

The following table summarizes the toxicological context relative to other DBPs.

Compound	Mutagenicity (Ames TA100 +S9)	Skin Tumorigenicity (Mouse)	Primary Hazard Class
Pentachloroacetone	Positive	Initiator	Genotoxic Impurity
Hexachloroacetone	Positive (Strong)	Weak	Skin/Eye Irritant
Chloroform	Negative/Equivocal	Liver Carcinogen	Carcinogen (Group 2B)
1,3-Dichloroacetone	Positive (Strong)	Initiator	Direct Mutagen

Part 5: Analytical Methodology (GC-ECD)

To detect PCA at trace levels (ppb) required for pharmaceutical impurity profiling or environmental monitoring, Gas Chromatography with Electron Capture Detection (GC-ECD) is the authoritative standard. Mass Spectrometry (GC-MS) is used for confirmation, but ECD offers superior sensitivity for polyhalogenated species.

Protocol: Trace Analysis of PCA

Objective: Quantification of PCA in aqueous reaction mixtures or API process streams.

1. Sample Preparation (Liquid-Liquid Extraction)

- Principle: PCA is non-polar and extracts efficiently into non-polar solvents.
- Reagents: Methyl tert-butyl ether (MTBE) or Hexane (HPLC Grade); Sodium Sulfate (, anhydrous).
- Step 1: Adjust sample pH to < 2 using to prevent base-catalyzed hydrolysis of PCA.
- Step 2: Add 30 mL sample to a separatory funnel. Add 3 mL MTBE containing an internal standard (e.g., 1,2-dibromopropane).
- Step 3: Shake vigorously for 2 minutes. Allow phase separation.

- Step 4: Collect the organic layer and dry over anhydrous

.

2. Instrumental Parameters (GC-ECD)

- Column: DB-5 or Rtx-5 (30m x 0.25mm ID x 0.25µm film).
- Carrier Gas: Helium (1.2 mL/min) or Nitrogen (if using ECD makeup).
- Injector: Splitless mode, 200°C.
- Oven Program: 35°C (hold 4 min)

10°C/min

150°C

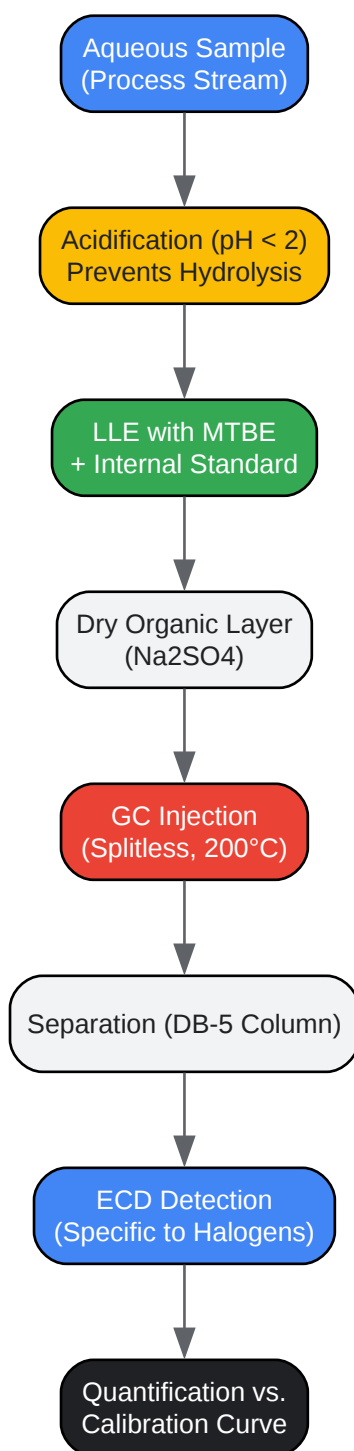
20°C/min

250°C.

- Detector: ECD at 300°C. Note: High temperature prevents contamination of the radioactive foil.

DOT Diagram: Analytical Workflow

The following diagram details the logic flow for the analysis, ensuring data integrity.



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Figure 2: Validated analytical workflow for **Pentachloroacetone** determination.

Part 6: References

- Rook, J. J. (1974). Formation of haloforms during chlorination of natural waters. Water Treatment and Examination. [\[2\]](#)[\[3\]](#)[\[4\]](#)
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Sources

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